

quality control procedures for Strontium-85 stock solutions

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Compound of Interest

Compound Name: Strontium-85

Cat. No.: B084106

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Technical Support Center: Strontium-85 Stock Solutions

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Strontium-85** (Sr-85) stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the key quality control parameters for a **Strontium-85** stock solution?

A1: The primary quality control parameters for an Sr-85 stock solution include radionuclidic purity, radiochemical purity, specific activity, and activity concentration. These parameters ensure the identity, purity, and strength of the radionuclide for experimental use.

Q2: How should I store my **Strontium-85** stock solution?

A2: **Strontium-85** stock solutions should be stored in a well-shielded container, typically behind 0.7 cm of lead, in a designated radioactive materials storage area.^[1] The storage temperature should be as recommended by the manufacturer, generally at room temperature (15–25°C), unless otherwise specified. Always consult the Certificate of Analysis (CoA) and Safety Data Sheet (SDS) for specific storage instructions.

Q3: What is the half-life of **Strontium-85**, and how does it affect my experiments?

A3: The half-life of **Strontium-85** is approximately 64.85 days.^[2] It is crucial to account for radioactive decay when planning experiments and calculating the activity of the solution at the time of use. The activity of the stock solution will decrease over time, which may impact experimental results if not corrected for.

Q4: What are the common impurities in a **Strontium-85** stock solution?

A4: Impurities can be categorized as either radionuclidic or radiochemical. Radionuclidic impurities are other radioactive isotopes, which can arise from the production method. Radiochemical impurities are different chemical forms of **Strontium-85**, such as colloids or complexes, that may form during production or storage.

Troubleshooting Guides

Radiochemical Purity Testing (by Radio-TLC)

Problem: Streaking or elongated spots on the radio-TLC plate.

- Possible Cause 1: Sample Overload. Applying too much of the Sr-85 stock solution to the TLC plate can lead to streaking.
 - Solution: Dilute the sample and re-spot a smaller volume on the TLC plate.
- Possible Cause 2: Inappropriate Solvent System. The polarity of the mobile phase may not be suitable for the chemical form of your strontium.
 - Solution: Adjust the polarity of the solvent system. If your compound is acidic, adding a small amount of a volatile acid (e.g., 0.1% acetic acid) to the mobile phase can improve spot shape. Conversely, for basic compounds, adding a small amount of a volatile base (e.g., 0.1% triethylamine) may be beneficial.^{[3][4]}
- Possible Cause 3: Interaction with the Stationary Phase. The strontium compound may be strongly interacting with the silica or alumina on the TLC plate.
 - Solution: Consider using a different type of TLC plate (e.g., reversed-phase C18) or modifying the mobile phase to reduce strong interactions.

Problem: Unexpected or multiple spots on the radio-TLC plate.

- Possible Cause 1: Radiochemical Impurities. The stock solution may contain different chemical forms of Sr-85.
 - Solution: Review the production and storage history of the stock solution. If the impurities are significant, the solution may not be suitable for your experiment. Contact the manufacturer for further information.
- Possible Cause 2: Contamination. The TLC plate, spotting equipment, or developing chamber may be contaminated.
 - Solution: Ensure all equipment is clean. Use fresh solvent for the mobile phase. Run a blank TLC plate (without sample) to check for contamination.
- Possible Cause 3: Decomposition. The Sr-85 compound may be degrading on the TLC plate.
 - Solution: Develop the TLC plate immediately after spotting and drying. Ensure the spotting solvent is appropriate and does not cause degradation.

Radionuclidic Purity Testing (by Gamma Spectroscopy)

Problem: Unidentified peaks in the gamma spectrum.

- Possible Cause 1: Background Radiation. Peaks from naturally occurring radioactive materials (e.g., K-40, radon daughters) may be present in the background spectrum.
 - Solution: Acquire a background spectrum for the same counting time without the Sr-85 source and subtract it from the sample spectrum. Ensure proper shielding of the detector.
- Possible Cause 2: Radionuclidic Impurities. The stock solution may contain other gamma-emitting radionuclides.
 - Solution: Compare the energies of the unknown peaks to a radionuclide library to identify potential impurities.^[5] Common impurities can arise from the target material used for production. If significant impurities are identified, the stock solution may not meet the required specifications.
- Possible Cause 3: Sum Peaks or Escape Peaks. High activity samples can lead to sum peaks (two photons detected simultaneously). High-energy gamma rays can also produce

single or double escape peaks.

- Solution: Review the decay scheme of Sr-85 and potential impurities to identify expected sum and escape peaks. If necessary, increase the source-to-detector distance to reduce summing effects.

Problem: Incorrect peak energy or broad peaks.

- Possible Cause 1: Incorrect Energy Calibration. The gamma spectroscopy system may not be properly calibrated.
 - Solution: Perform an energy calibration using standard sources with well-known gamma-ray energies covering the energy range of interest.
- Possible Cause 2: High Count Rate. A very high count rate can lead to peak broadening and shifts.
 - Solution: Reduce the sample activity or increase the distance between the sample and the detector.
- Possible Cause 3: Detector Issues. The detector may be malfunctioning.
 - Solution: Consult the instrument manual for troubleshooting steps or contact the manufacturer for service.

Quantitative Data Summary

The following table summarizes typical quality control specifications for **Strontium-85** stock solutions. Values may vary by manufacturer, so always refer to the product-specific Certificate of Analysis.

Parameter	Specification
Radionuclidic Purity	> 99% [2]
Radiochemical Purity	> 95% (as SrCl ₂)
Specific Activity	> 370 MBq/mg (> 10 mCi/mg) [2]
Activity Concentration	> 1.85 MBq/mL (> 0.05 mCi/mL) [2]
Half-life	64.85 days [2]
Major Gamma Emission	514 keV

Experimental Protocols

Determination of Radiochemical Purity by Radio-TLC

Objective: To separate and quantify the different chemical forms of **Strontium-85** in the stock solution.

Materials:

- **Strontium-85** stock solution
- Silica gel TLC plates
- Developing chamber
- Mobile phase: e.g., 0.9% Sodium Chloride solution or other suitable solvent system
- Spotting capillaries or micropipette
- Radio-TLC scanner or phosphor imager

Methodology:

- Prepare the developing chamber by adding the mobile phase to a depth of approximately 0.5 cm. Cover the chamber and allow the atmosphere to saturate for at least 15 minutes.
- Using a pencil, gently draw a faint origin line about 1.5 cm from the bottom of the TLC plate.

- Carefully spot a small volume (1-2 μL) of the **Strontium-85** stock solution onto the center of the origin line. Allow the spot to dry completely.
- Place the TLC plate into the developing chamber, ensuring the origin line is above the solvent level.
- Allow the mobile phase to ascend the plate until it is about 1 cm from the top.
- Remove the plate from the chamber and immediately mark the solvent front with a pencil. Allow the plate to dry completely in a fume hood.
- Analyze the distribution of radioactivity on the TLC plate using a radio-TLC scanner or by exposing it to a phosphor screen and imaging.
- Calculate the radiochemical purity by determining the percentage of radioactivity in the main spot relative to the total radioactivity on the plate.

Determination of Radionuclidic Purity by Gamma Spectroscopy

Objective: To identify and quantify the gamma-emitting radionuclides present in the **Strontium-85** stock solution.

Materials:

- **Strontium-85** stock solution
- High-purity germanium (HPGe) or sodium iodide (NaI) gamma spectrometer
- Vial or container suitable for counting
- Certified radionuclide sources for energy and efficiency calibration

Methodology:

- Perform energy and efficiency calibrations of the gamma spectrometer according to standard laboratory procedures.

- Place a known volume of the **Strontium-85** stock solution in a suitable counting vial.
- Position the vial in a reproducible geometry relative to the detector.
- Acquire a gamma-ray spectrum for a sufficient time to obtain good counting statistics for the major peaks.
- Identify the gamma-ray peaks in the spectrum based on their energies. The primary gamma ray for Sr-85 is at 514 keV.
- Identify and quantify any other gamma-emitting radionuclides present.
- Calculate the radionuclidic purity by expressing the activity of **Strontium-85** as a percentage of the total activity of all identified radionuclides.

Measurement of Activity Concentration using a Dose Calibrator

Objective: To determine the amount of radioactivity per unit volume of the **Strontium-85** stock solution.

Materials:

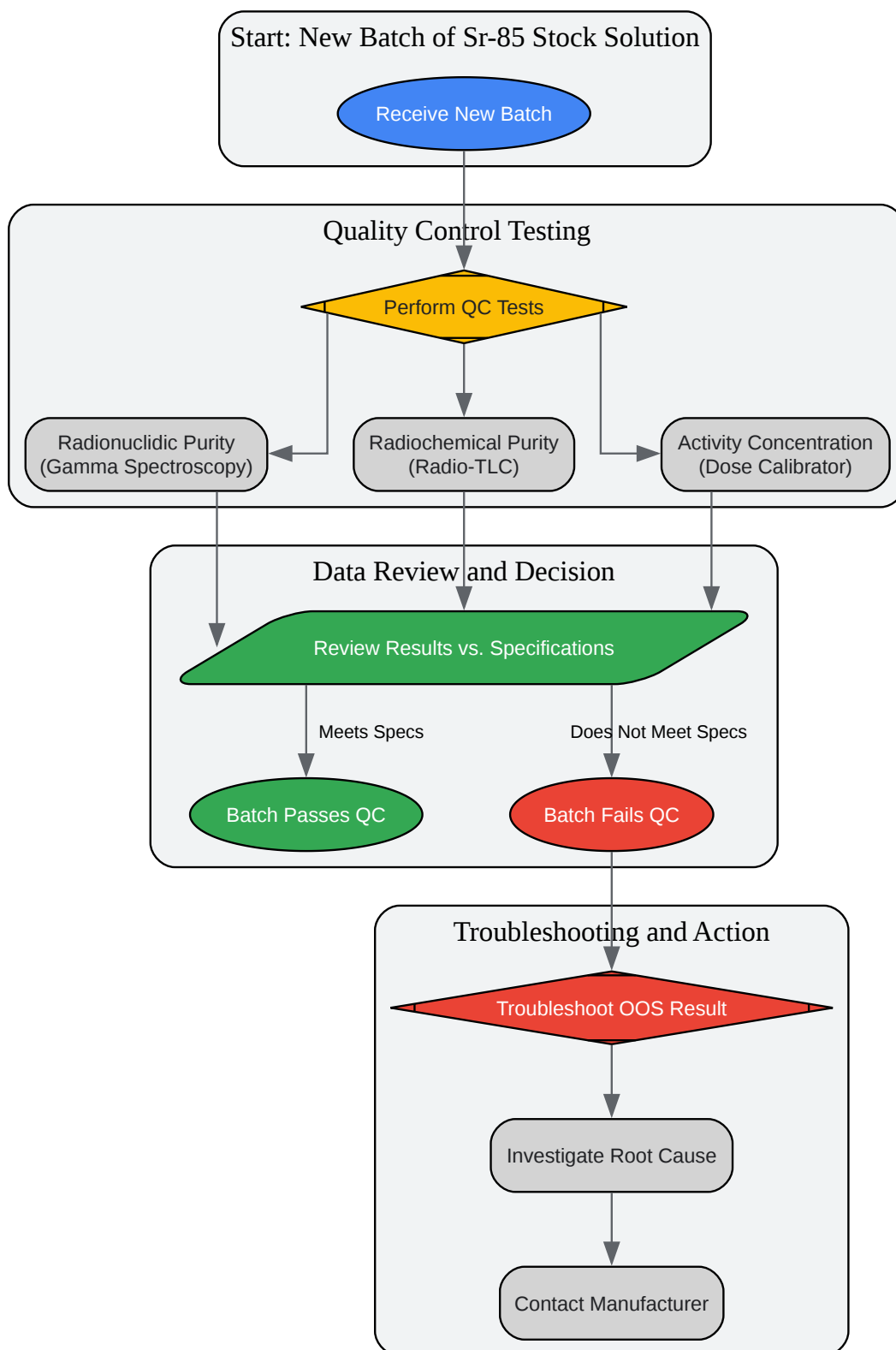
- **Strontium-85** stock solution
- Calibrated dose calibrator
- Appropriate vial or syringe
- Shielding for the vial or syringe

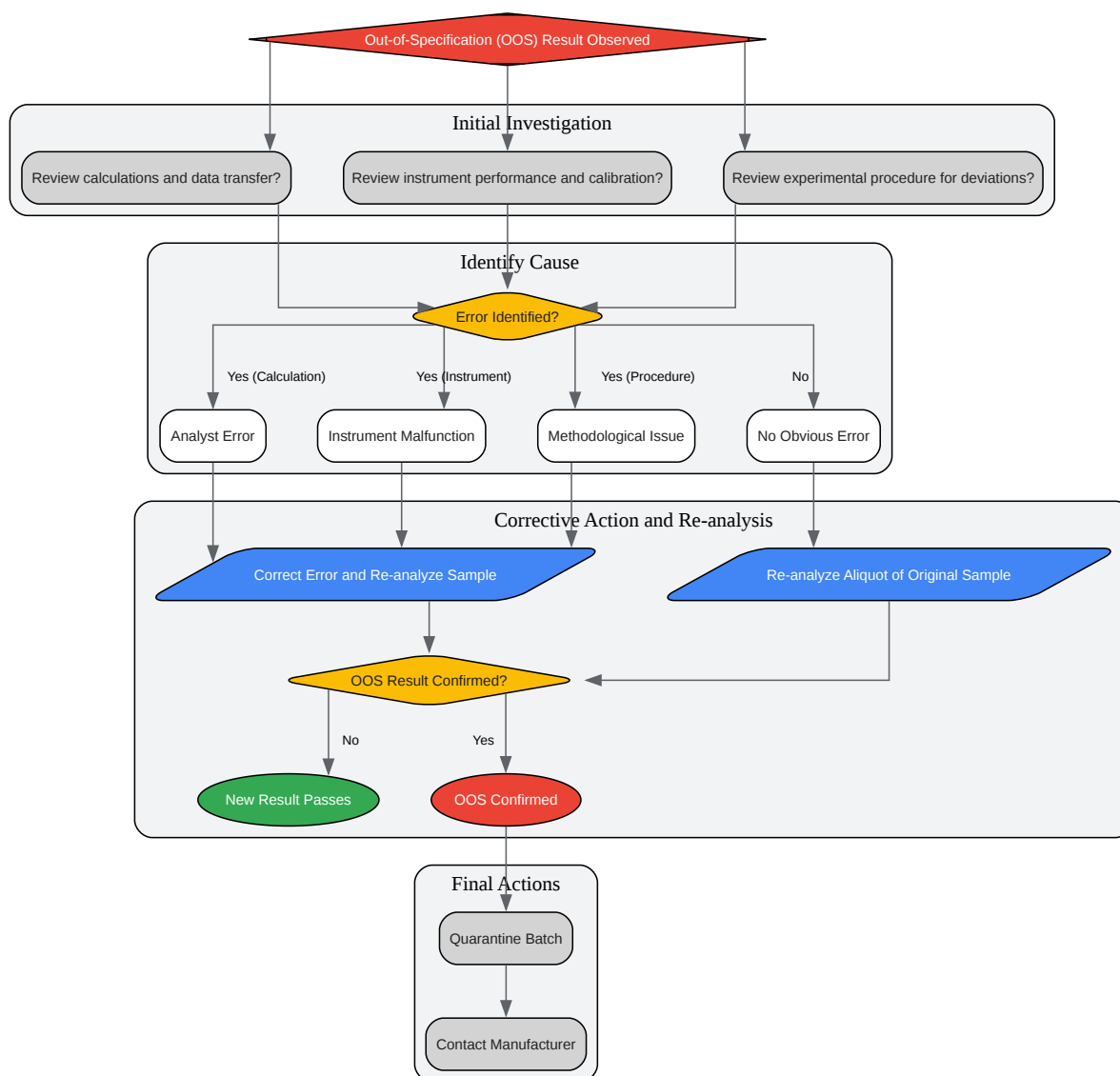
Methodology:

- Perform daily quality control checks on the dose calibrator using a long-lived reference source to ensure its proper functioning.
- Select the correct setting on the dose calibrator for **Strontium-85**.

- Carefully measure a precise volume of the **Strontium-85** stock solution into a suitable vial or syringe.
- Place the vial or syringe in the appropriate holder and lower it into the dose calibrator chamber.
- Record the activity reading from the dose calibrator.
- Correct the measured activity for background radiation if necessary.
- Calculate the activity concentration by dividing the measured activity by the volume of the solution.
- Ensure all measurements are decay-corrected to a reference date and time.

Visualizations





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com